

synthesis protocol for 1-Methylimidazolium hydrogen sulfate

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Compound of Interest

Compound Name: 1-Methylimidazolium hydrogen sulfate

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An In-depth Technical Guide to the Synthesis of 1-Methylimidazolium Hydrogen Sulfate

This guide provides a comprehensive overview of the synthesis of **1-Methylimidazolium hydrogen sulfate** ([HMim][HSO₄]), an ionic liquid with applications in various chemical processes. The information is tailored for researchers, scientists, and professionals in drug development, presenting a detailed experimental protocol, quantitative data, and a visual representation of the synthesis workflow.

Introduction

1-Methylimidazolium hydrogen sulfate is a Brønsted acidic ionic liquid that has garnered significant interest as a catalyst and solvent in organic synthesis.^[1] Its utility spans from promoting environmentally friendly reactions to applications in biomass conversion and electrochemistry.^[2] This document outlines a straightforward and efficient method for its preparation in a laboratory setting.

Synthesis Protocol

The synthesis of **1-Methylimidazolium hydrogen sulfate** is achieved through the direct acid-base reaction of 1-methylimidazole with concentrated sulfuric acid.^[3] This one-step process is efficient and yields the desired ionic liquid in high purity.

Quantitative Data

The following table summarizes the key quantitative parameters for the synthesis of **1-Methylimidazolium hydrogen sulfate**.^[3]

Parameter	Value
Reactants	
1-Methylimidazole	2 mL (25.1 mmol)
Concentrated Sulfuric Acid	1.34 mL (25.1 mmol)
Reaction Conditions	
Initial Temperature	0 °C (Ice Bath)
Reaction Time	48 hours
Post-reaction Temperature	Room Temperature
Purification	
Washing Solvent	Diethyl ether (5 x 5 mL)
Drying Conditions	Vacuum at 70 °C for 10 hours

Experimental Procedure

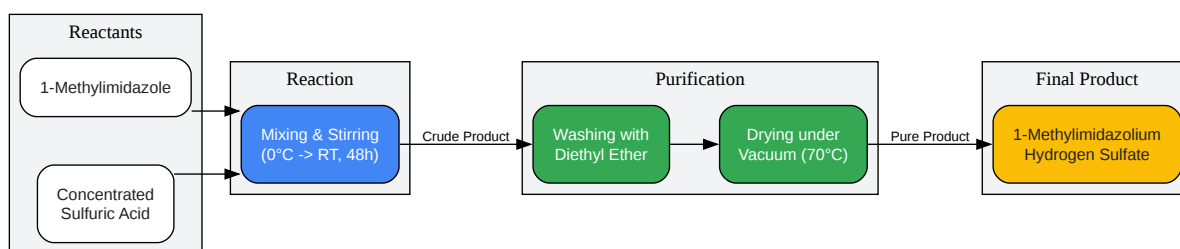
The detailed experimental protocol for the synthesis of **1-Methylimidazolium hydrogen sulfate** is as follows^[3]:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, place 2 mL (25.1 mmol) of 1-methylimidazole.
- **Cooling:** Place the flask in an ice bath to maintain a temperature of 0 °C.
- **Addition of Sulfuric Acid:** While stirring vigorously, add 1.34 mL (25.1 mmol) of concentrated sulfuric acid dropwise to the 1-methylimidazole. Caution: This reaction is exothermic; slow, dropwise addition is crucial to control the temperature.
- **Reaction:** After the complete addition of sulfuric acid, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for 48 hours.

- Purification (Washing): After 48 hours, stop stirring and wash the resulting viscous liquid with 5 mL of diethyl ether five times. Decant the diethyl ether after each wash.
- Purification (Drying): Dry the final product under vacuum at 70 °C for 10 hours to remove any residual solvent.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **1-Methylimidazolium hydrogen sulfate**.



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Caption: Workflow for the synthesis of **1-Methylimidazolium hydrogen sulfate**.

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